

OTS514 hydrochloride solubility and stability in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OTS514 hydrochloride

Cat. No.: B2660348

[Get Quote](#)

Application Notes: OTS514 Hydrochloride in DMSO

For Researchers, Scientists, and Drug Development Professionals

Product Overview

OTS514 hydrochloride is a potent and selective inhibitor of T-LAK cell-originated protein kinase (TOPK), also known as PDZ-binding kinase (PBK), with an IC₅₀ of 2.6 nM in cell-free assays[1][2][3]. As a serine-threonine kinase highly expressed in various tumors but low in normal tissues, TOPK is a promising molecular target for anticancer therapeutics[4][5]. OTS514 has demonstrated significant growth-suppressive effects in numerous cancer cell lines, including small cell lung cancer, kidney cancer, and ovarian cancer, by inducing cell cycle arrest and apoptosis[2][6][7]. Its mechanism involves the suppression of downstream signaling pathways, including those mediated by FOXM1, AKT, p38 MAPK, and NF-κB[4][6].

These application notes provide detailed information on the solubility and stability of **OTS514 hydrochloride** in Dimethyl Sulfoxide (DMSO), offering protocols for solution preparation and assessment to ensure data integrity and reproducibility in research settings.

Data Presentation: Solubility and Stability

Quantitative data from various suppliers regarding the solubility and stability of **OTS514 hydrochloride** in DMSO are summarized below. Researchers should note that solubility can

be affected by factors such as the purity of the compound, the use of fresh versus moisture-absorbed DMSO, and sonication[2][6].

Table 1: Solubility of OTS514 Hydrochloride in DMSO

Solubility (mg/mL)	Molar Concentration (mM)	Source / Notes
90 mg/mL	246.94 mM	TargetMol. Sonication is recommended[6].
80 mg/mL	199.54 mM	Selleck Chemicals. Recommends using fresh DMSO as moisture can reduce solubility[2].
~30 mg/mL	~82.3 mM	Cayman Chemical. Refers to the free base form of OTS514[8].
10 mM	4.01 mg/mL	MOLNOVA[1].

Molecular Weight of **OTS514 Hydrochloride**: 400.92 g/mol [1][2].

Table 2: Storage and Stability of OTS514 Hydrochloride

Form	Storage Temperature	Duration	Source / Notes
Powder	-20°C	3 years	TargetMol, Selleck Chemicals[2][6].
In DMSO	-80°C	1 year	TargetMol, Selleck Chemicals[2][6].
In DMSO	-80°C	6 months	DC Chemicals[3].
In DMSO	-20°C	1 month	Selleck Chemicals[2].
In DMSO	4°C	2 weeks	DC Chemicals[3].

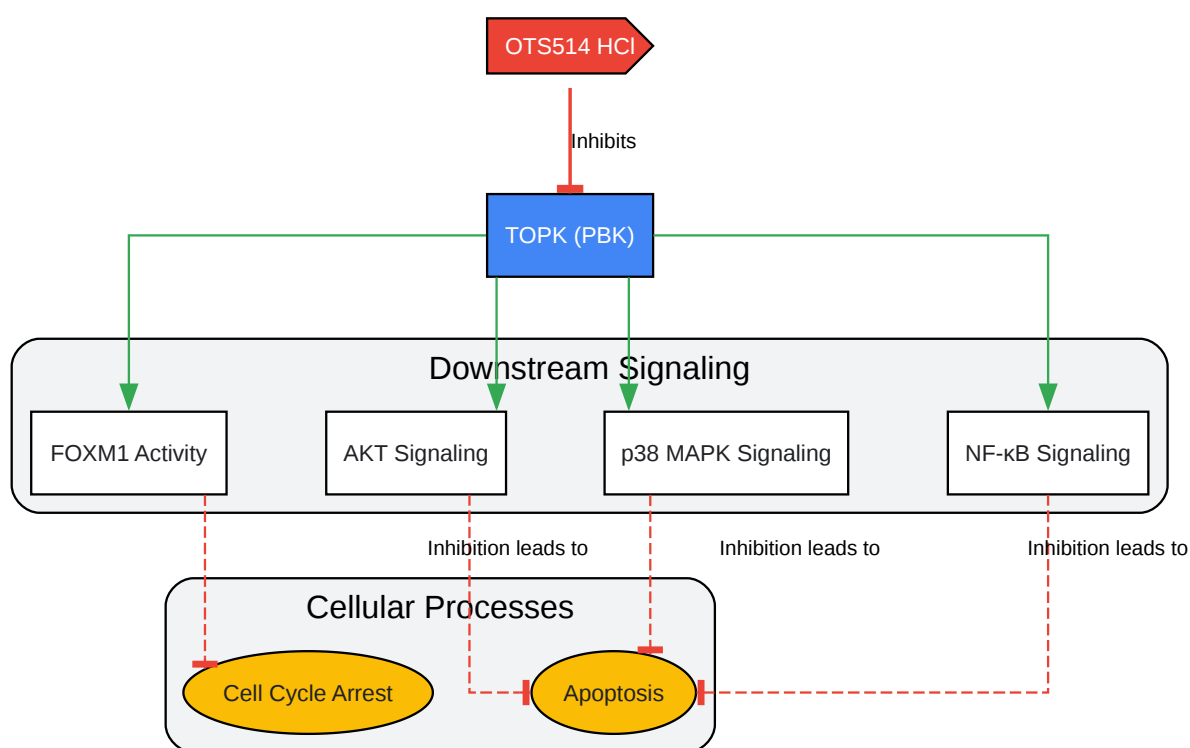
Note: For optimal stability, it is recommended to prepare and use solutions on the same day. If stock solutions are prepared in advance, they should be aliquoted into single-use vials to avoid

repeated freeze-thaw cycles and stored at -80°C [2][3][9].

Signaling Pathway and Experimental Workflow

OTS514 Mechanism of Action

OTS514 exerts its anti-cancer effects by inhibiting TOPK, which in turn disrupts multiple downstream pro-survival signaling pathways. This leads to the induction of apoptosis and cell cycle arrest in cancer cells.

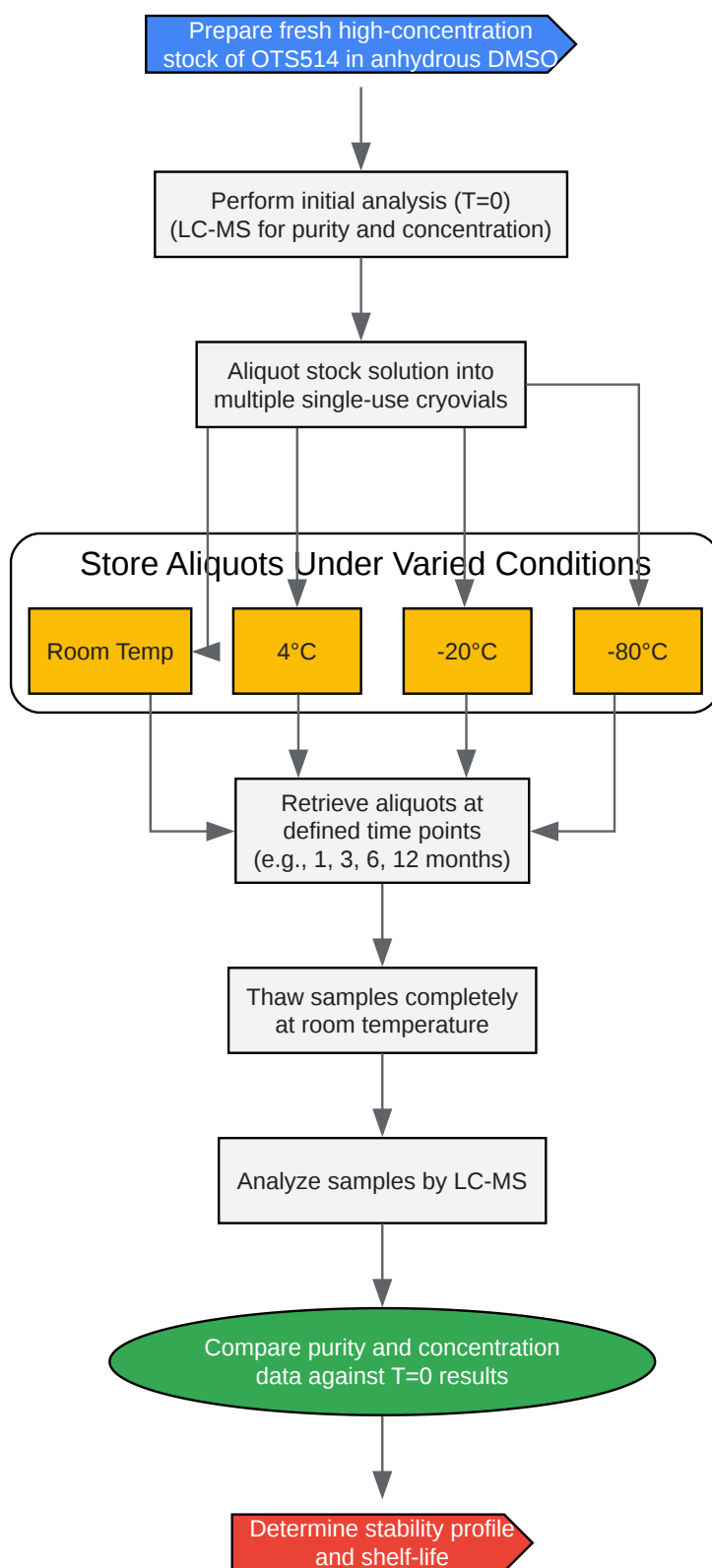


[Click to download full resolution via product page](#)

Caption: OTS514 inhibits TOPK, disrupting downstream pathways to induce apoptosis.

Workflow for Stability Assessment

The following diagram outlines a typical workflow for assessing the long-term stability of an **OTS514 hydrochloride** stock solution in DMSO.



[Click to download full resolution via product page](#)

Caption: Workflow for assessing the stability of OTS514 in DMSO over time.

Experimental Protocols

The following protocols are generalized methods for determining the solubility and stability of a compound like **OTS514 hydrochloride** in DMSO. They should be adapted as needed for specific experimental contexts.

Protocol 1: Kinetic Solubility Assessment in DMSO

This protocol provides a method to determine the kinetic solubility of OTS514 HCl in DMSO using a concentration gradient and visual or analytical assessment.

Materials and Equipment:

- **OTS514 Hydrochloride** (powder)
- Anhydrous DMSO (high purity)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or glass vials
- Vortex mixer
- Water bath sonicator
- Centrifuge
- HPLC-UV or LC-MS system for quantification (optional, for higher accuracy)

Procedure:

- Preparation of Stock Solution:
 - Accurately weigh a precise amount of OTS514 HCl powder (e.g., 10 mg).
 - Add a calculated volume of anhydrous DMSO to achieve a high concentration (e.g., 100 mg/mL, which is above the highest reported solubility to ensure a saturated starting point).
 - Vortex the vial vigorously for 2-3 minutes[9].

- Equilibration:
 - If the compound is not fully dissolved, sonicate the vial in a room temperature water bath for 10-15 minutes[6][9].
 - Place the vial on an orbital shaker or rotator at a constant temperature (e.g., 25°C) for at least 24 hours to ensure the solution reaches equilibrium[10][11]. A visible solid pellet should remain, indicating saturation.
- Separation of Soluble Fraction:
 - Centrifuge the suspension at high speed (e.g., >10,000 x g) for 15 minutes to pellet the excess, undissolved solid[10].
 - Carefully collect the supernatant without disturbing the pellet.
 - For enhanced accuracy, filter the supernatant through a 0.22 µm DMSO-compatible syringe filter to remove any micro-particulates[10].
- Quantification:
 - Method A (Serial Dilution): If an analytical instrument is not available, perform serial dilutions of the clear supernatant with DMSO. Note the concentration at which no precipitation is observed after a set incubation period. This provides an estimated solubility range.
 - Method B (HPLC/LC-MS - Recommended): Prepare a standard curve of OTS514 HCl in DMSO with known concentrations. Dilute the filtered supernatant to a concentration that falls within the linear range of the standard curve. Analyze the diluted sample by HPLC or LC-MS to determine its precise concentration. Calculate the original solubility in the undiluted supernatant[10].

Protocol 2: Long-Term Stability Assessment in DMSO

This protocol outlines a method to evaluate the degradation of OTS514 HCl in DMSO under various storage conditions over time using LC-MS.

Materials and Equipment:

- **OTS514 Hydrochloride** (powder)
- Anhydrous DMSO (high purity)
- Sterile, single-use cryovials (polypropylene or glass)[12]
- Vortex mixer and sonicator
- Calibrated storage units (-80°C, -20°C, 4°C, and room temperature)
- LC-MS system with a validated analytical method

Procedure:

- Stock Solution Preparation:
 - Prepare a stock solution of OTS514 HCl in anhydrous DMSO at a relevant concentration (e.g., 10 mM or 20 mM)[1]. Ensure the compound is fully dissolved, using gentle warming or sonication if necessary[9].
- Initial Analysis (T=0):
 - Immediately after preparation, analyze an aliquot of the stock solution by LC-MS.
 - Record the initial purity (as a percentage of the main peak area) and the precise concentration. This serves as the baseline (T=0) reference[10].
- Aliquoting and Storage:
 - Aliquot the remaining stock solution into multiple, tightly sealed cryovials to prevent evaporation and moisture absorption[9]. Use a sufficient number of vials for all planned time points and storage conditions.
 - Distribute the aliquots across the different storage conditions: -80°C, -20°C, 4°C, and room temperature (protected from light)[10].
- Time-Point Analysis:

- At predetermined time points (e.g., 2 weeks, 1 month, 3 months, 6 months, 1 year), retrieve one vial from each storage condition[3][10].
- Allow the vials to equilibrate completely to room temperature before opening to prevent water condensation.
- Analyze each sample using the same LC-MS method established for the T=0 analysis.
- Data Analysis:
 - Calculate the percentage of OTS514 HCl remaining at each time point by comparing the peak area to the T=0 peak area[10].
 - Examine the chromatograms for the appearance of new peaks, which may indicate degradation products. Analyze the mass spectrometry data to identify these potential degradants[10].
 - Plot the percentage of remaining compound versus time for each storage condition to determine the stability profile and establish a recommended shelf-life for the DMSO stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. OTS514 hydrochloride | MOLNOVA [molnova.com]
- 2. selleckchem.com [selleckchem.com]
- 3. OTS514 hydrochloride|2319647-76-0|COA [dcchemicals.com]
- 4. Potent anti-myeloma activity of the TOPK inhibitor OTS514 in pre-clinical models - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. OTS514 | TOPK | Apoptosis | TargetMol [targetmol.com]

- 7. PDZ-binding kinase inhibitor OTS514 suppresses the proliferation of oral squamous carcinoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- 11. researchgate.net [researchgate.net]
- 12. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [OTS514 hydrochloride solubility and stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2660348#ots514-hydrochloride-solubility-and-stability-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com